

Application Note: Particle Size Analysis of Precipitated Calcium Myristate

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Compound of Interest

Compound Name: Calcium myristate

Cat. No.: B102507

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Introduction

Calcium myristate, the calcium salt of myristic acid, is a metallic soap with a wide range of applications in the pharmaceutical, cosmetic, and polymer industries. It functions as a lubricant, stabilizer, emulsifying agent, and anticaking agent.[1][2][3][4] The particle size and particle size distribution (PSD) of precipitated **calcium myristate** are critical physical characteristics that significantly influence its performance in various formulations. These parameters affect bulk density, flowability, dissolution rate, and bioavailability in drug delivery systems, as well as texture and stability in cosmetics.

This application note provides a detailed protocol for the particle size analysis of precipitated **calcium myristate** using laser diffraction, a widely adopted and robust analytical technique for materials ranging from nanometers to millimeters.[5][6][7][8]

Experimental Protocols

Precipitation of Calcium Myristate

A common method for synthesizing precipitated **calcium myristate** involves the reaction of a soluble calcium salt with a soluble myristate salt. The following is a general protocol:

Materials:

- Myristic Acid

- Sodium Hydroxide (NaOH) or Potassium Hydroxide (KOH)
- Calcium Chloride (CaCl₂) or Calcium Nitrate (Ca(NO₃)₂)
- Deionized Water
- Ethanol (optional, as a solvent for myristic acid)

Protocol:

- Prepare Sodium Myristate Solution:
 - Dissolve a specific molar concentration of myristic acid in a minimal amount of ethanol.
 - Separately, prepare a stoichiometric equivalent aqueous solution of sodium hydroxide.
 - Slowly add the sodium hydroxide solution to the myristic acid solution with constant stirring to form sodium myristate.
- Prepare Calcium Salt Solution:
 - Prepare an aqueous solution of a calcium salt (e.g., calcium chloride) with a specific molar concentration.
- Precipitation:
 - Slowly add the calcium salt solution to the sodium myristate solution under vigorous and controlled stirring.
 - The formation of a white precipitate of **calcium myristate** will be observed.
 - Continue stirring for a predetermined period to ensure complete reaction and to influence crystal growth.
- Washing and Drying:
 - Filter the precipitate using a Buchner funnel.

- Wash the collected **calcium myristate** precipitate with deionized water to remove any soluble impurities.
- Dry the precipitate in an oven at a controlled temperature (e.g., 60-80°C) until a constant weight is achieved.
- Sieving (Optional):
 - The dried powder can be gently sieved to break up any large agglomerates before particle size analysis.

Particle Size Analysis by Laser Diffraction

Laser diffraction is a technique that measures particle size distribution by analyzing the angular variation in the intensity of scattered light as a laser beam passes through a dispersed particulate sample.^{[7][8]} Large particles scatter light at small angles, while small particles scatter light at large angles.^[7]

Instrumentation:

- Laser Diffraction Particle Size Analyzer (e.g., Malvern Mastersizer, Beckman Coulter LS series)
- Dry Powder Dispersion Unit or Liquid Dispersion Unit

Protocol for Dry Dispersion:

- Instrument Setup:
 - Ensure the instrument is clean and the optics are aligned according to the manufacturer's instructions.
 - Set up the dry powder dispersion unit.
- Sample Preparation:
 - Ensure the precipitated **calcium myristate** powder is dry and free-flowing.

- If necessary, gently de-agglomerate the sample using a soft brush or spatula.
- Measurement:
 - Load an appropriate amount of the **calcium myristate** sample into the feeder of the dry dispersion unit.
 - Set the dispersion pressure to an optimal level to ensure adequate particle separation without causing particle fracture. This may require some method development.
 - Initiate the measurement. The instrument will automatically introduce the sample into the measurement cell and record the light scattering pattern.
 - Perform multiple measurements (typically 3-5) to ensure reproducibility.

Protocol for Wet Dispersion:

- Instrument Setup:
 - Configure the instrument with a liquid dispersion unit.
 - Select an appropriate dispersant in which **calcium myristate** is insoluble and does not swell (e.g., isopropanol, silicone oil).
 - Fill the dispersion unit with the chosen dispersant.
- Sample Preparation and Measurement:
 - Add a small amount of the **calcium myristate** powder to the dispersant in the unit until the desired obscuration level (the amount of laser light blocked by the particles) is reached.
 - Apply ultrasonication for a short, defined period to break up agglomerates. The duration and power of sonication should be optimized to avoid particle attrition.
 - Start the measurement. The particle suspension will be circulated through the measurement cell.
 - Perform several measurements to check for stability and reproducibility.

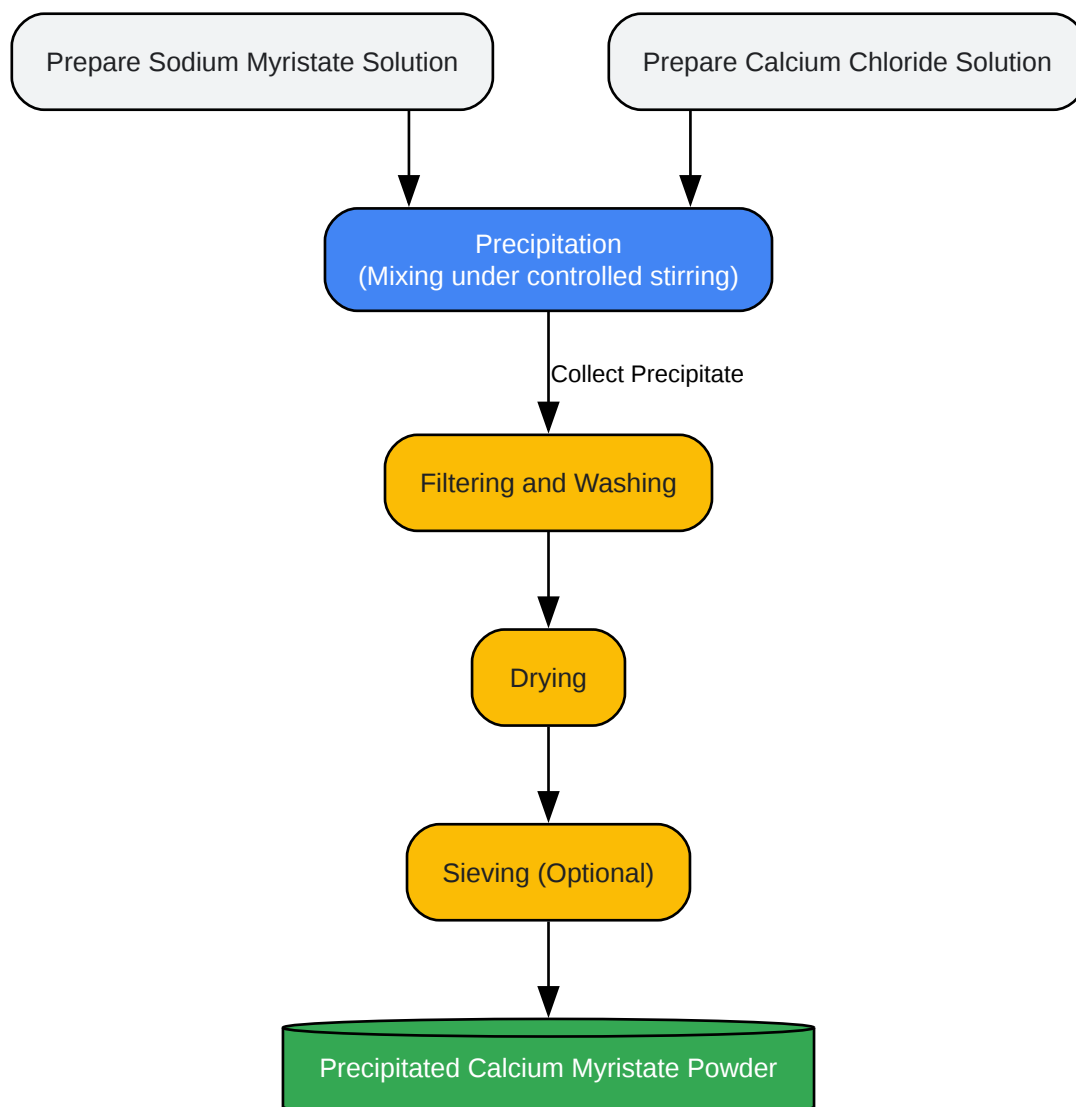
Data Presentation

The following table summarizes hypothetical quantitative data obtained from the laser diffraction analysis of two different batches of precipitated **calcium myristate**.

Parameter	Batch A	Batch B	Description
Dv10 (μm)	5.2	8.9	10% of the particle population is below this size.
Dv50 (μm)	15.8	25.4	The median particle size; 50% of the population is smaller and 50% is larger.
Dv90 (μm)	35.1	52.3	90% of the particle population is below this size.
Span	1.89	1.71	$(Dv90 - Dv10) / Dv50$. A measure of the width of the distribution.
D[7][8] (μm)	18.3	29.8	Volume Weighted Mean Diameter. Sensitive to the presence of large particles.
D[6][7] (μm)	12.5	20.1	Surface Weighted Mean Diameter (Sauter Mean Diameter). Relevant for surface area calculations.

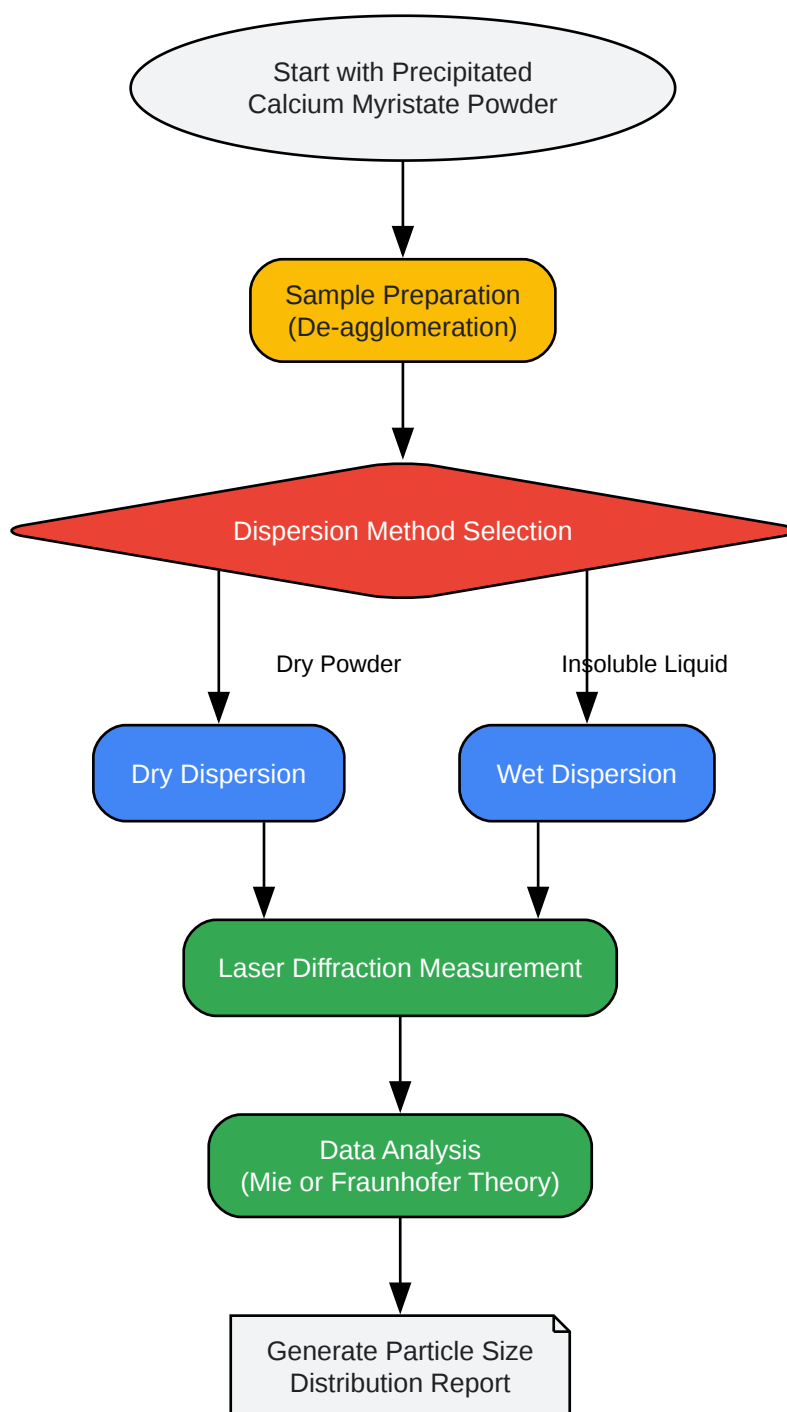
Visualizations

The following diagrams illustrate the logical workflow for the precipitation and particle size analysis of **calcium myristate**.



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Caption: Workflow for the precipitation of **calcium myristate**.



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Caption: Workflow for particle size analysis by laser diffraction.

Conclusion

The particle size of precipitated **calcium myristate** is a critical quality attribute that can be reliably and reproducibly measured using laser diffraction. The protocols outlined in this application note provide a framework for the synthesis and characterization of this important material. Careful control of precipitation conditions and optimization of the dispersion method for particle size analysis are essential for obtaining accurate and meaningful results. This information is valuable for researchers, scientists, and drug development professionals in controlling product quality and optimizing formulations.

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